

# Epitalon TFA vs Epithalamin biological activity

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**Compound Focus: Epitalon (TFA)**

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## Comparative Overview: Epitalon vs. Epithalamin

Feature/Aspect	Epitalon (AEDG; Synthetic Tetrapeptide)	Epithalamin (Natural Pineal Gland Polypeptide Extract)
<b>Basic Definition</b>	Synthetic tetrapeptide (Ala-Glu-Asp-Gly) [1] [2]	Polypeptide extract from the bovine pineal gland [1]
<b>Relationship</b>	Synthesized to mimic the amino acid composition of Epithalamin [1]	The natural, complex extract upon which Epitalon is based [1]
<b>Telomere &amp; Telomerase Activity</b>	Induces telomerase activity, extends telomere length in human cells [2] [3]	Information not explicitly available in search results
<b>Gero- &amp; Neuroprotective Effects</b>	Significant geroprotective, antioxidant, and neuro-protective effects [1]	Established geroprotective agent with a normalizing effect on bodily functions [1]
<b>Endocrine &amp; Circadian Effects</b>	Influences melatonin synthesis; restores circadian rhythms [1] [2]	Increases pineal synthesis and secretion of melatonin and serotonin [4] [5]
<b>Immune System Effects</b>	Modulates immune function; increases IL-2 mRNA; influences lymphocyte differentiation [1] [2]	Stimulates T and B cell-mediated immunity; increases titers of thymic factors [4] [5]

Feature/Aspect	Epitalon (AEDG; Synthetic Tetrapeptide)	Epithalamin (Natural Pineal Gland Polypeptide Extract)
Antioxidant & Anti-mutagenic Effects	Confirmed antioxidant and antimutagenic properties [1]	Potent antioxidant; decreases lipid peroxidation; stimulates superoxide dismutase (CuZn-SOD) [4] [5]
Effects on Lifespan	Information not explicitly available in search results	Increases mean and maximum lifespan in rats, mice, and fruit flies; slows aging rate [6] [4] [5]
Effects on Carcinogenesis	Information not explicitly available in search results	Inhibits spontaneous and induced carcinogenesis [4] [5]

## Key Experimental Data and Protocols

For research and reproducibility, here are the methodologies from pivotal studies on these substances.

### Quantifying Telomere Lengthening with Epitalon

A 2025 study demonstrated Epitalon's dose-dependent telomere lengthening in human cell lines through telomerase upregulation [3].

- **Cell Lines Used:** Human breast cancer cells (21NT, BT474) and normal cells (IBR.3 fibroblasts, HMEC epithelial cells) [3].
- **Treatment Protocol:** Cancer cells were treated daily with 0.1, 0.2, 0.5, and 1.0 µg/mL of Epitalon for 4 days. Normal cells were treated daily with 1.0 µg/mL for 3 weeks [3].
- **Key Measurements:** Telomere length (via qPCR), telomerase activity, and hTERT mRNA expression [3].
- **Finding:** Telomere length extension was observed in normal cells via telomerase upregulation, while cancer cells also used the Alternative Lengthening of Telomeres (ALT) pathway [3].

### Assessing Lifespan Extension with Epithalamin

A foundational study reevaluated data on the effects of Epithalamin on the lifespan of multiple species [6].

- **Subjects:** Female rats, female mice (C3H/Sn and SHR strains), and female *D. melanogaster* fruit flies [6].
- **Treatment Protocol:** The specific dosage varied by species. Treatment increased the mean lifespan by 11% to 31% and slowed the rate of aging in fruit flies, mice, and rats [6].
- **Key Measurements:** Mean and median lifespan, mortality rate, and maximum lifespan [6].

The following diagram illustrates the core mechanisms of action shared by both peptides, based on the reported experimental findings.

## Key Insights for Researchers

- **Spectrum of Activity:** While both compounds exhibit geroprotective effects, their "intensity and spectrum of action" are not identical [1]. The complex nature of the Epithalamin extract may confer a broader, more nuanced range of activities compared to the defined, single-molecule approach of Epitalon.
- **Clinical and Formulation Status:** Epitalon is typically studied in its free-base form or as acetate/trifluoroacetate (TFA) salts [1] [2]. The TFA salt form is common in commercial research compounds. It is crucial to note that Epitalon remains an **experimental research peptide** and is not an FDA or EMA-approved drug for human therapeutic use [2] [7].
- **Research Gaps:** A direct, side-by-side comparative study of Epitalon TFA versus Epithalamin in a single, controlled experimental system was not identified in the current search results. Much of the data comes from separate studies conducted over decades. Furthermore, the long-term safety profile and optimal dosing regimens in humans are not yet fully established [2] [7].

In summary, Epitalon represents a modern, synthetic approach to harnessing the geroprotective properties of the natural pineal extract Epithalamin. Current evidence confirms shared mechanisms but also suggests differences in their biological profiles.

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